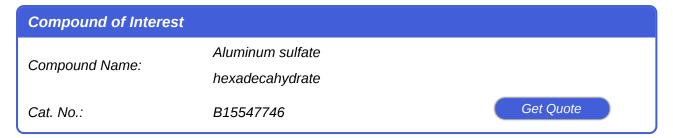


Synthesis and crystallization of aluminum sulfate hexadecahydrate

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An In-depth Technical Guide to the Synthesis and Crystallization of **Aluminum Sulfate Hexadecahydrate**

Introduction

Aluminum sulfate (Al₂(SO₄)₃) is a widely utilized inorganic compound, notable for its efficacy in water purification, paper manufacturing, and as a mordant in the textile industry.[1][2] It is rarely found in its anhydrous state and typically forms a number of hydrates, with **aluminum sulfate hexadecahydrate** (Al₂(SO₄)₃·16H₂O) and the octadecahydrate form being the most common. [3] The hexadecahydrate variant exists as a white, odorless crystalline solid that is highly soluble in water, forming an acidic solution due to the hydrolysis of the aluminum ions.[1][4] This technical guide provides detailed experimental protocols for the synthesis of aluminum sulfate and the subsequent crystallization of the hexadecahydrate form, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **aluminum sulfate hexadecahydrate** is presented below. This data is essential for handling, storage, and application of the compound.



Property	Value	References
Chemical Formula	Al ₂ (SO ₄) ₃ ·16H ₂ O	[4][5]
Molecular Weight	630.42 g/mol	[4][5]
CAS Number	16828-11-8	[1]
Appearance	White crystalline solid, powder, or granules	[1][4]
Density	1.62 g/cm ³	[4][5]
Melting Point	86°C (Decomposes)	[4][5]
Solubility in Water	Approx. 31.2 g/100 mL at 25°C	[4][5]
pH (1% aqueous solution)	2.9 - 3.5	[4][5]

Synthesis of Aluminum Sulfate

The synthesis of aluminum sulfate can be achieved through the reaction of an aluminum source with sulfuric acid. The most common laboratory method involves the neutralization of aluminum hydroxide with sulfuric acid.[3] An alternative, though often slower, method is the direct reaction of aluminum metal with hot sulfuric acid.[3][6]

Experimental Protocol: Synthesis from Aluminum Hydroxide

This method is based on a straightforward acid-base reaction and is highly effective for producing a pure aluminum sulfate solution.

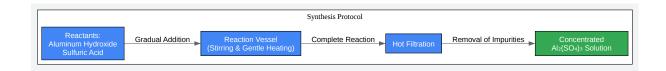
Chemical Equation: $2AI(OH)_3$ (s) + $3H_2SO_4$ (aq) $\rightarrow AI_2(SO_4)_3$ (aq) + $6H_2O$ (I)[3]

Methodology:

Reagent Preparation: Carefully measure a stoichiometric volume of concentrated sulfuric
acid and dilute it to the desired concentration (e.g., 6 M) by slowly adding the acid to
deionized water in a fume hood, as the dilution process is highly exothermic.



- Reaction: Place the diluted sulfuric acid in a suitable reaction vessel (e.g., a large beaker or flask) equipped with a magnetic stirrer.
- Addition of Aluminum Hydroxide: Gradually add pre-weighed aluminum hydroxide (Al(OH)₃)
 powder to the stirring sulfuric acid solution. The reaction is exothermic, and the rate of
 addition should be controlled to prevent excessive heating.[3]
- Completion of Reaction: After the addition is complete, gently heat the mixture (e.g., to 60-80°C) and continue stirring to ensure the complete dissolution of the aluminum hydroxide.[7]
- Filtration: Once the reaction is complete and no solid aluminum hydroxide remains, filter the
 hot solution through a suitable filter medium (e.g., glass fiber filter paper) to remove any
 insoluble impurities.
- Solution for Crystallization: The resulting clear filtrate is a concentrated aqueous solution of aluminum sulfate, ready for the crystallization stage.



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Caption: Workflow for the synthesis of aluminum sulfate solution.

Crystallization of Aluminum Sulfate Hexadecahydrate

The formation of Al₂(SO₄)₃·16H₂O crystals is achieved through controlled cooling of a saturated or supersaturated aqueous solution of aluminum sulfate.[1][8] The rate of cooling is a critical parameter that influences the size and quality of the resulting crystals; slower cooling rates generally yield larger and more well-defined crystals.[8]



Experimental Protocol: Crystallization by Controlled Cooling

This protocol describes the process of growing crystals from the aluminum sulfate solution prepared in the synthesis step.

Methodology:

- Prepare a Supersaturated Solution: Take the hot, concentrated aluminum sulfate solution obtained from the synthesis step. If starting with solid aluminum sulfate, dissolve it in a minimum amount of hot deionized water (e.g., heated to ~60-70°C) until no more solid dissolves, creating a saturated solution.[9]
- Initiate Cooling: Cover the container (e.g., with a watch glass or perforated film) to prevent contamination and reduce the rate of evaporation and cooling. Allow the solution to cool slowly and undisturbed to room temperature.[8]
- Nucleation and Crystal Growth: As the solution cools, its ability to hold the dissolved salt
 decreases, leading to supersaturation. This drives the nucleation and subsequent growth of
 aluminum sulfate hydrate crystals. The specific hydrate form, such as the hexadecahydrate,
 precipitates under these controlled cooling conditions.[1]
- Seed Crystal Method (Optional for Large Crystals): To grow a large, single crystal, first obtain small "seed" crystals by allowing a small volume of the saturated solution to evaporate quickly in a shallow dish.[10] Select a well-formed seed crystal and suspend it via a thin thread into a freshly prepared, slightly supersaturated solution.[9][10] The dissolved salt will deposit onto the seed crystal, allowing it to grow over several days.
- Crystal Harvesting: Once a satisfactory amount of crystals has formed, separate them from the remaining solution (mother liquor) by decantation or vacuum filtration.[8]
- Washing and Drying: Briefly wash the harvested crystals with a small amount of ice-cold deionized water to remove any adherent mother liquor. Dry the crystals on filter paper or in a desiccator at room temperature.





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Caption: Workflow for the crystallization of aluminum sulfate hexadecahydrate.

Summary of Experimental Conditions

The following table summarizes typical conditions for the successful synthesis and crystallization of **aluminum sulfate hexadecahydrate**.

Parameter	Synthesis	Crystallization
Primary Reagents	Aluminum Hydroxide, Sulfuric Acid	Saturated Al ₂ (SO ₄) ₃ Solution
Solvent	Water	Water
Temperature	60 - 80°C (for reaction completion)	Gradual cooling from ~70°C to Room Temp.
Key Process	Acid-base neutralization	Cooling-induced precipitation
Product	Aqueous Al ₂ (SO ₄) ₃ solution	Solid Al ₂ (SO ₄) ₃ ·16H ₂ O crystals

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